

# An In-depth Technical Guide to the Physicochemical Properties of 2-Cyclopentylpyridine

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## Compound of Interest

Compound Name: 2-Cyclopentylpyridine

Cat. No.: B15225465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Cyclopentylpyridine**. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's characteristics. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes a potential synthetic pathway.

## Physicochemical Data

The following tables summarize the known and computed physicochemical properties of **2-Cyclopentylpyridine**. It is important to note that while extensive searches have been conducted, experimentally determined values for several properties of this specific compound are not readily available in the public domain. In such cases, computed values from reliable databases are provided and clearly indicated.

Table 1: General and Physical Properties of **2-Cyclopentylpyridine**

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> N	-
Molecular Weight	147.22 g/mol	Computed
Appearance	Colorless to pale yellow liquid (predicted)	-
Boiling Point	Not experimentally determined	-
Melting Point	Not experimentally determined	-
Density	Not experimentally determined	-

Table 2: Acid-Base and Solubility Properties of **2-Cyclopentylpyridine**

Property	Value	Source
pKa (of conjugate acid)	Not experimentally determined	-
Solubility in Water	Moderately soluble (predicted)	Based on related compounds
LogP (Octanol-Water Partition Coefficient)	2.5 (predicted)	Computed

## Experimental Protocols

Detailed methodologies for determining key physicochemical properties of pyridine derivatives are outlined below. These protocols can be adapted for the experimental characterization of **2-Cyclopentylpyridine**.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Rubber band or wire for attachment

Procedure:

- A small amount (approximately 0.5-1 mL) of **2-Cyclopentylpyridine** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- The assembly is placed in a Thiele tube containing heating oil, ensuring the sample is fully immersed.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of pKa by Potentiometric Titration

The pKa is a measure of the acidity of a compound. For a pyridine derivative, the pKa of its conjugate acid is typically determined. Potentiometric titration is a precise method for this determination.

Apparatus:

- pH meter with a combination electrode (calibrated)
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- Deionized water

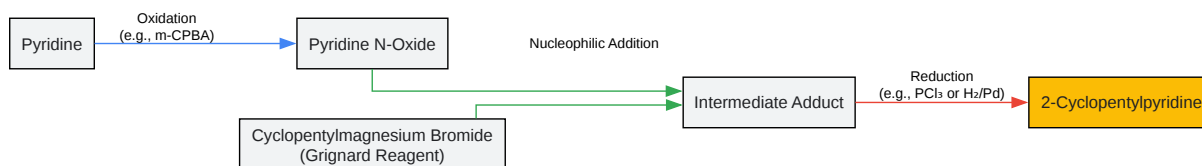
Procedure:

- A known concentration of **2-Cyclopentylpyridine** (e.g., 0.01 M) is prepared in deionized water.
- The solution is placed in a beaker with a magnetic stir bar, and the calibrated pH electrode is immersed in the solution.
- The initial pH of the solution is recorded.
- The solution is titrated with the standardized strong acid (HCl), adding small, precise volumes from the burette.
- After each addition of titrant, the solution is allowed to equilibrate, and the pH is recorded.

- The titration is continued past the equivalence point.
- A titration curve is generated by plotting the pH (y-axis) against the volume of titrant added (x-axis).
- The equivalence point is determined from the inflection point of the curve.
- The pKa is the pH at the half-equivalence point.

## Synthetic Pathway

While a specific, detailed experimental protocol for the synthesis of **2-Cyclopentylpyridine** is not readily available in the reviewed literature, a plausible and common method for the synthesis of 2-alkylpyridines involves the reaction of a Grignard reagent with pyridine N-oxide, followed by reduction.



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Caption: Plausible synthetic route to **2-Cyclopentylpyridine**.

This guide serves as a foundational resource for understanding the physicochemical properties of **2-Cyclopentylpyridine**. For definitive quantitative data, experimental determination using the outlined protocols is recommended.

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